

Synthese von Polymethylsilsesquioxan aus Trichlormethylsilan: Applikations- und Protokollhandbuch

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Trichlormethylsilan*

Cat. No.: *B14281748*

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Dieses Dokument beschreibt detaillierte Protokolle für die Synthese von Polymethylsilsesquioxan (PMSQ) aus **Trichlormethylsilan**. Der Schwerpunkt liegt auf einer kontrollierten und reproduzierbaren zweistufigen Methode, die die Umwandlung von **Trichlormethylsilan** in Methyltrimethoxysilan (MTMS) und die anschließende Hydrolyse und Kondensation von MTMS zu PMSQ mittels eines Säure-Base-katalysierten Sol-Gel-Verfahrens umfasst.

Einleitung

Polymethylsilsesquioxan ist ein vielseitiges Organosiliciumpolymer mit der allgemeinen Formel $(CH_3SiO_{1.5})_n$. Aufgrund seiner einzigartigen Eigenschaften, wie hohe thermische Stabilität, geringe Dielektrizitätskonstante und hervorragende Wasserabweisung, findet es in einer Vielzahl von Anwendungen Verwendung, von Beschichtungen und Harzen bis hin zu Kosmetika und als Füllstoff in Verbundwerkstoffen.

Die direkte Hydrolyse von **Trichlormethylsilan** ist zwar möglich, führt jedoch zu einer heftigen Reaktion unter Freisetzung von korrosiver Salzsäure (HCl).^{[1][2]} Ein kontrollierterer Ansatz, der in der Industrie bevorzugt wird, ist die zweistufige Synthese über Methyltrimethoxysilan.^[1] Dieses Verfahren ermöglicht eine bessere Steuerung der Partikelgröße, Morphologie und Porosität des endgültigen PMSQ-Produkts.

Reaktionsmechanismus

Die Synthese von PMSQ aus **Trichlormethylsilan** verläuft in zwei Hauptschritten:

Schritt 1: Synthese von Methyltrimethoxysilan (MTMS)

Trichlormethylsilan wird mit Methanol zu Methyltrimethoxysilan umgesetzt, wobei Salzsäure als Nebenprodukt entsteht.[1][2]



Schritt 2: Hydrolyse und Kondensation von MTMS (Sol-Gel-Prozess)

MTMS wird in einem zweistufigen Säure-Base-katalysierten Prozess hydrolysiert und kondensiert, um PMSQ zu bilden.[3]

- Hydrolyse (sauer katalysiert): Die Methoxygruppen (-OCH₃) am Siliciumatom werden durch Wasser ersetzt, um Silanolgruppen (-OH) zu bilden.
- Kondensation (basisch katalysiert): Die Silanolgruppen reagieren miteinander unter Abspaltung von Wasser zu Siloxanbindungen (Si-O-Si), die das polymere Netzwerk des PMSQ bilden.

Experimentelle Protokolle

Protokoll 1: Synthese von Methyltrimethoxysilan (MTMS) aus Trichlormethylsilan

Dieses Protokoll beschreibt die Synthese von MTMS im Labormaßstab.

Materialien:

- **Trichlormethylsilan** (CH_3SiCl_3)
- Methanol (CH_3OH), wasserfrei
- Natriummethanolat-Lösung in Methanol (zur Neutralisation)
- Reaktionskolben mit Rückflusskühler, Tropftrichter und Rührwerk

- Destillationsapparatur

Durchführung:

- In einem trockenen Reaktionskolben wird Methanol im Molverhältnis von etwa 3:1 zu **Trichlormethylsilan** vorgelegt.
- Unter Rühren und Kühlen wird **Trichlormethylsilan** langsam aus dem Tropftrichter zugegeben, wobei die Reaktionstemperatur bei 20 °C gehalten wird.[4]
- Nach vollständiger Zugabe wird die Mischung für eine Stunde bei 75 °C unter Rückfluss erhitzt, um die Reaktion zu vervollständigen und HCl-Gas auszutreiben.[4]
- Die Reaktionsmischung wird auf Raumtemperatur abgekühlt und mit einer Natriummethanolat-Lösung auf einen pH-Wert von 6-8 neutralisiert.[5]
- Das ausgefallene Salz wird durch Filtration entfernt.
- Das rohe MTMS wird durch fraktionierte Destillation gereinigt. Die Fraktion, die bei 102-104 °C siedet, wird gesammelt.[1]

Erwartete Ergebnisse:

Die Ausbeute an hochreinem MTMS (Reinheit >98%) kann bei diesem Verfahren hoch sein.[4]

Protokoll 2: Synthese von Polymethylsilsesquioxan (PMSQ) Mikrosphären mittels zweistufigem Säure-Base-katalysiertem Sol-Gel-Verfahren

Dieses Protokoll beschreibt die Synthese von PMSQ-Mikrosphären mit kontrollierter Partikelgröße.[3]

Materialien:

- Methyltrimethoxysilan (MTMS)
- Deionisiertes Wasser

- Essigsäure (5 Gew.-%)
- Ammoniaklösung (5 Gew.-%)
- Becherglas mit Magnetrührer

Durchführung:

- Hydrolyse: In einem Becherglas werden 80 g MTMS, 700 g deionisiertes Wasser und 1 g 5%ige Essigsäure gemischt. Die Mischung wird bei 36 °C mit 1000 U/min gerührt, bis eine klare Lösung entsteht.[3]
- Kondensation: Eine angemessene Menge 5%ige Ammoniaklösung wird zu der klaren Lösung gegeben, bis die Lösung trüb wird ($\text{pH} \approx 11.7$).[3]
- Das Rühren wird fortgesetzt, bis die Lösung trüb wird, und dann für 1 Stunde stehen gelassen.[3]
- Anschließend wird die Lösung für eine weitere Stunde bei 200 U/min gerührt.[3]
- Aufreinigung: Die resultierenden PMSQ-Partikel werden durch Zentrifugation abgetrennt, mehrmals mit deionisiertem Wasser und anschließend mit Ethanol gewaschen, um nicht umgesetzte Edukte und Katalysatoren zu entfernen.
- Trocknung: Die gereinigten PMSQ-Partikel werden im Ofen bei 60-80 °C getrocknet.

Erwartete Ergebnisse:

Unter den optimierten Bedingungen können PMSQ-Mikrosphären mit guter Sphärizität, enger Größenverteilung und einer durchschnittlichen Partikelgröße von etwa 1,52 µm hergestellt werden. Die Ausbeute kann ungefähr 85% betragen.[3]

Quantitative Datenzusammenfassung

Die folgenden Tabellen fassen die quantitativen Daten aus der Literatur zur Synthese von PMSQ zusammen.

Tabelle 1: Einfluss der Reaktionsparameter auf die Eigenschaften von PMSQ-Mikrosphären[3]

Parameter	Wert	Durchschnittliche Partikelgröße (μm)	Sphärizität	Partikelgrößen-Uniformität
Wasser/MTMS-Verhältnis	500:100	2.32	0.856	-
700:100	1.75	0.956	1.56	
700:80	1.52	0.998	1.38	
Reaktionstemperatur (°C)	10	3.57	0.949	-
20	2.15	0.968	-	
36	1.52	0.998	-	
50	1.28	0.994	-	
60	1.11	0.982	-	
pH-Wert	-	-	-	-
11.7 (optimiert)	1.52	0.998	1.38	

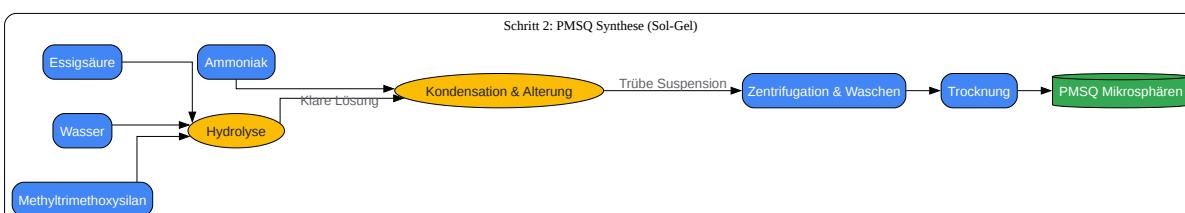
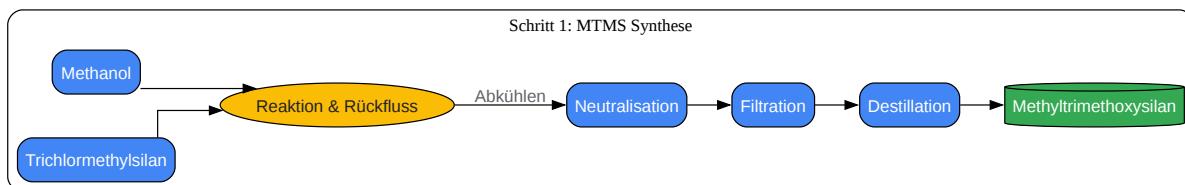
Fettgedruckte Werte kennzeichnen die optimierten Bedingungen.

Tabelle 2: Molekulargewicht und Ausbeute von Polysiloxanen

Synthesemethode	Molekulargewicht (Mw, g/mol)	Ausbeute (%)	Referenz
Hydrolytische Polykondensation von Chlorsilanen	~5000	-	[6]
Hydrolytische Polykondensation (b- r-PMHS)	-	57-84	[7]
Zweistufiges Säure- Base-katalysiertes Sol-Gel	-	~85	[3]

Visualisierung des Arbeitsablaufs

Die folgenden Diagramme, erstellt in der DOT-Sprache von Graphviz, visualisieren die experimentellen Arbeitsabläufe.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methyltrimethoxysilane - Wikipedia [en.wikipedia.org]
- 2. Methyltrichlorosilane - Wikipedia [en.wikipedia.org]

- 3. Preparation and Characterization of Narrow Size Distribution PMSQ Microspheres for High-Frequency Electronic Packaging - PMC [pmc.ncbi.nlm.nih.gov]
- 4. CN101096375A - Method for preparing methyl trimethoxysilane - Google Patents [patents.google.com]
- 5. CN105906661A - Preparation technique of methyltrimethoxy silane - Google Patents [patents.google.com]
- 6. researchgate.net [researchgate.net]
- 7. Synthesis, Characterization and Microstructure of New Liquid Poly(methylhydrosiloxanes) Containing Branching Units SiO₄/2 - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Synthese von Polymethylsilsesquioxan aus Trichlormethylsilan: Applikations- und Protokollhandbuch]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14281748#synthese-von-polymethylsilsesquioxan-aus-trichlormethylsilan>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com